

A Comparative Guide to the Efficacy of SHP2 Inhibitors: TNO155 and SHP099

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shp2-IN-21

Cat. No.: B12385765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Due to the limited availability of public data on a compound specifically named "**Shp2-IN-21**," this guide provides a comparative analysis of two well-characterized, allosteric SHP2 inhibitors: TNO155 and SHP099. SHP099 is a pioneering, potent, and selective SHP2 inhibitor that serves as a robust benchmark for preclinical comparison.

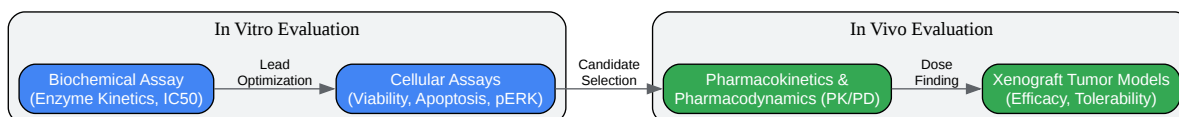
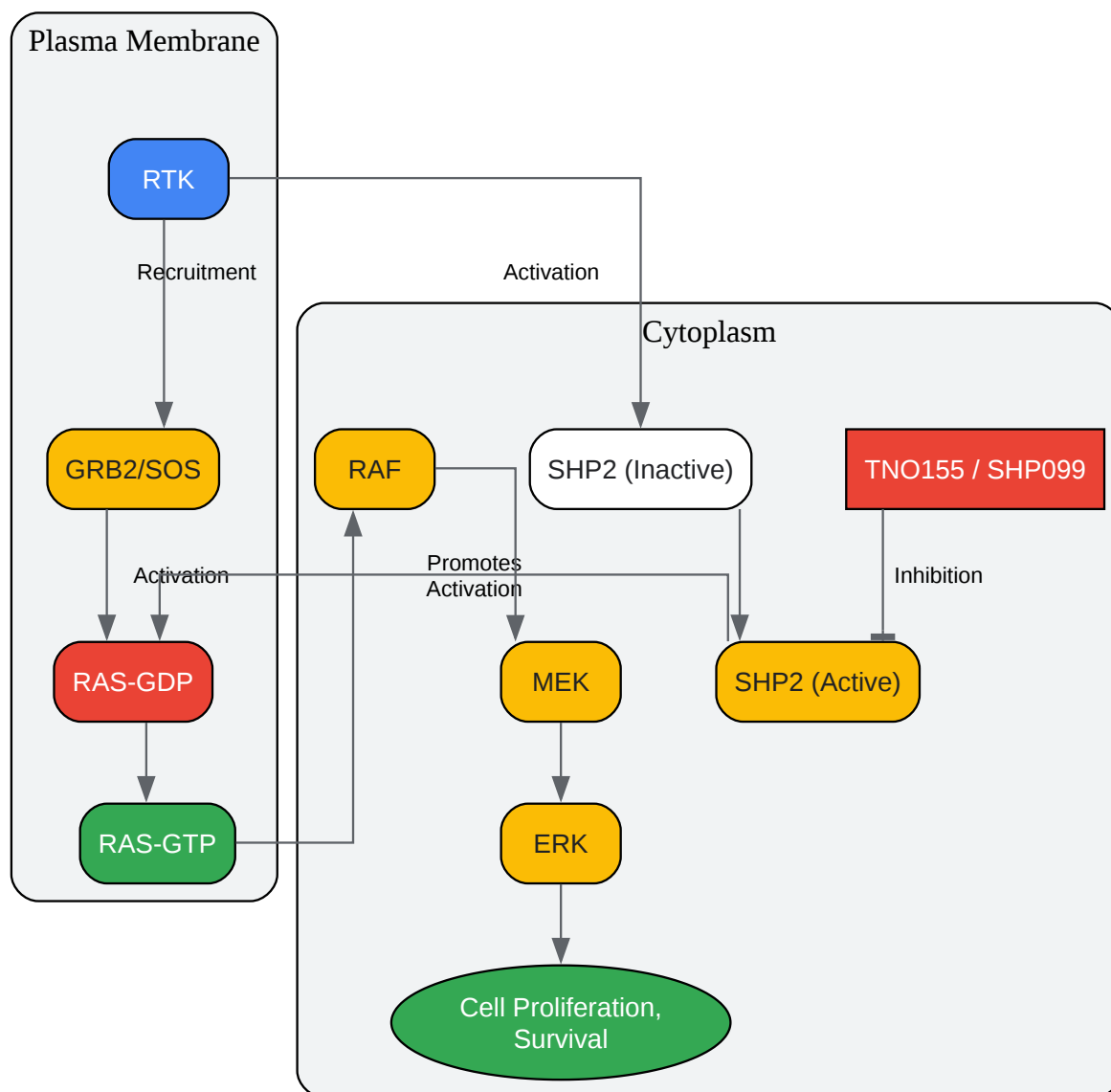
Introduction

Src homology-2 domain-containing protein tyrosine phosphatase 2 (SHP2), encoded by the PTPN11 gene, is a non-receptor protein tyrosine phosphatase that plays a crucial role in cell growth and differentiation through the MAPK signaling pathway.^[1] As a key downstream effector of multiple receptor tyrosine kinases (RTKs), SHP2 has emerged as a compelling target in oncology. This guide offers a comparative overview of the preclinical efficacy of two prominent allosteric SHP2 inhibitors, TNO155 and SHP099, to aid researchers in drug development and academic research.

Mechanism of Action

Both TNO155 and SHP099 are allosteric inhibitors that bind to a tunnel-like pocket at the interface of the N-terminal SH2, C-terminal SH2, and protein tyrosine phosphatase (PTP) domains of SHP2. This binding stabilizes SHP2 in an auto-inhibited conformation, preventing its interaction with upstream activators and downstream substrates, thereby inhibiting the RAS-ERK signaling pathway.^{[1][2]}

Signaling Pathway of SHP2 Inhibition



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allosteric inhibition of SHP2 phosphatase inhibits cancers driven by receptor tyrosine kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. sellerslab.org [sellerslab.org]
- To cite this document: BenchChem. [A Comparative Guide to the Efficacy of SHP2 Inhibitors: TNO155 and SHP099]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385765#comparing-shp2-in-21-and-tno155-efficacy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com